

# 2-(4-Methylphenyl)acetohydrazide molecular weight and formula

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## Compound of Interest

Compound Name: 2-(4-Methylphenyl)acetohydrazide

Cat. No.: B1298582

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## Molecular Profile of 2-(4-Methylphenyl)acetohydrazide

**2-(4-Methylphenyl)acetohydrazide** is a chemical compound with applications in the synthesis of various heterocyclic systems. This technical guide provides a summary of its core molecular data.

## Quantitative Molecular Data

The fundamental molecular properties of **2-(4-Methylphenyl)acetohydrazide** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sup>[1][2]</sup>
Molecular Weight	164.21 g/mol <sup>[2]</sup>
CAS Number	57676-54-7 <sup>[1]</sup>

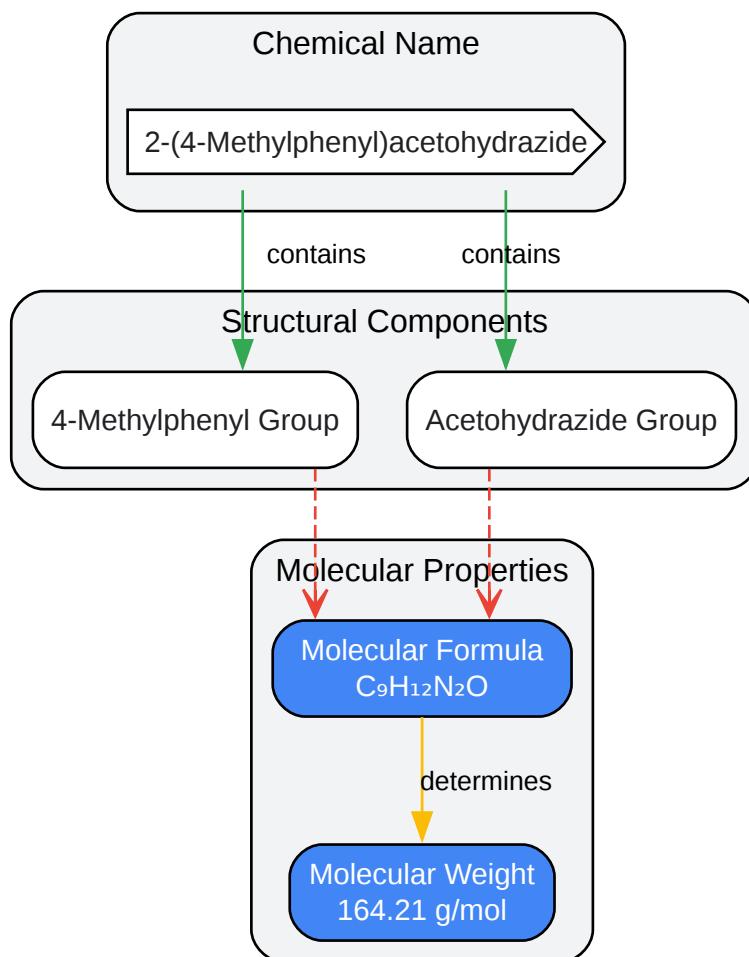
## Synthesis Protocol

A reported method for the synthesis of **2-(4-Methylphenyl)acetohydrazide** involves the reaction of methyl (4-methylphenyl)acetate with hydrazine hydrate.<sup>[2]</sup>

Experimental Procedure: To a solution of methyl (4-methylphenyl)acetate (2 g, 12.18 mmol) in methanol (20 mL), hydrazine hydrate (2 mL) was added. The reaction mixture was stirred at room temperature for 6 hours. After the completion of the reaction, the methanol was removed under a vacuum. Water was then added, and the precipitated solid was filtered and dried. The resulting compound was recrystallized from a methanol:water (2:1) mixture by slow evaporation to yield single crystals.[2]

## Structural and Property Relationships

The following diagram illustrates the logical relationship between the chemical's name, its structural components, and its resulting molecular formula and weight.



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Caption: Logical relationship of **2-(4-Methylphenyl)acetohydrazide**.

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## References

- 1. molbase.com [molbase.com]
- 2. 2-(4-Methylphenyl)acetohydrazide - PMC [pmc.ncbi.nlm.nih.gov]
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